

Navigating the Disposal of STAD 2: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: STAD 2

Cat. No.: B611025

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For researchers, scientists, and professionals in drug development, the proper disposal of laboratory reagents is a critical component of ensuring a safe and compliant work environment. While specific disposal instructions for **STAD 2**, a cell-permeable A-Kinase Anchoring Protein (AKAP) disruptor, are not readily available from manufacturers, a comprehensive understanding of its properties combined with established laboratory waste management principles can guide its safe disposition. This document provides essential information on the characteristics of **STAD 2** and outlines a procedural framework for its proper disposal, emphasizing the importance of adhering to institutional and local regulations.

Chemical and Physical Properties of STAD 2

A clear understanding of a substance's properties is the first step toward its safe handling and disposal. The available data for **STAD 2** is summarized below.

Property	Value
Molecular Weight	2096.68 g/mol [1] [2]
Molecular Formula	C ₁₀₂ H ₁₈₂ N ₂₄ O ₂₂ [1] [2] [3]
Appearance	Solid [3]
Solubility	Soluble to 1 mg/ml in 50% acetonitrile/water [1] [2]
Storage	Store at -20°C [1] [2]
CAS Number	1542100-77-5 [1]

General Disposal Procedures for Laboratory Chemicals

In the absence of explicit instructions for **STAD 2**, the following general procedures for the disposal of chemical waste should be followed. These steps are based on standard laboratory safety protocols and are intended as a guide. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with local, state, and federal regulations.

Step 1: Waste Identification and Classification

- **Characterize the Waste:** Based on its known properties, **STAD 2** is a solid organic compound. While specific hazard classifications are not provided in the search results, it should be treated as a potentially hazardous chemical.
- **Consult Safety Data Sheets (SDS):** Although a specific SDS for **STAD 2** was not found, it is crucial to always search for and review the SDS for any chemical before use and disposal[\[4\]](#). An SDS provides comprehensive safety and disposal information. In its absence, treat the substance with caution.
- **Segregate Waste:** Do not mix **STAD 2** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible chemicals can react dangerously.

Step 2: Containerization and Labeling

- **Use Appropriate Containers:** Collect **STAD 2** waste in a designated, leak-proof container that is compatible with the chemical.
- **Label Clearly:** The container must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**STAD 2**"), and the primary hazard(s) (e.g., "Chemical Waste for Incineration"). Include the accumulation start date.

Step 3: Storage of Waste

- **Designated Area:** Store the waste container in a designated satellite accumulation area (SAA) that is under the control of the laboratory.
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent spills.
- **Follow Storage Conditions:** Adhere to the recommended storage conditions for **STAD 2**, which is -20°C, if storing for an extended period before disposal pickup^{[1][2]}.

Step 4: Scheduling Waste Pickup

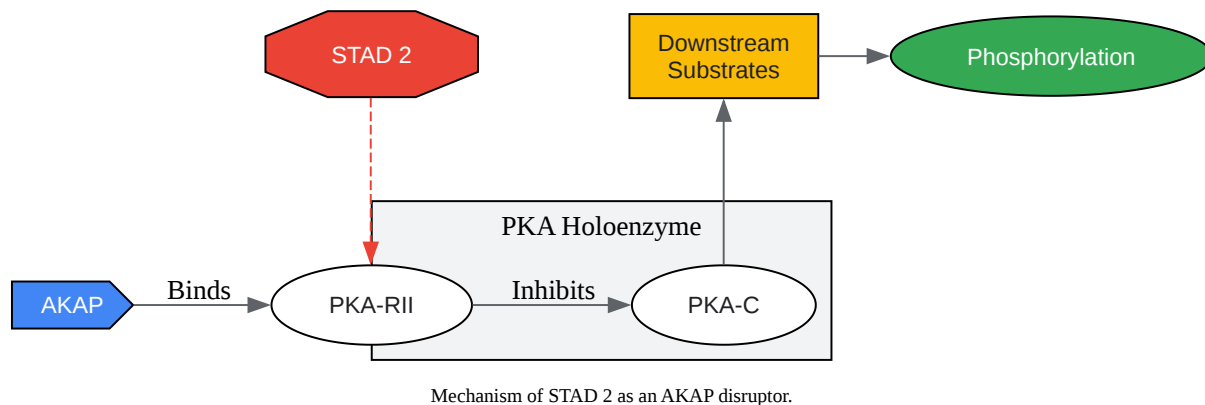
- **Contact EHS:** Once the waste container is full or the accumulation time limit set by your institution is reached, contact your EHS department to schedule a waste pickup.
- **Documentation:** Complete any required waste disposal forms or manifests as instructed by your EHS office.

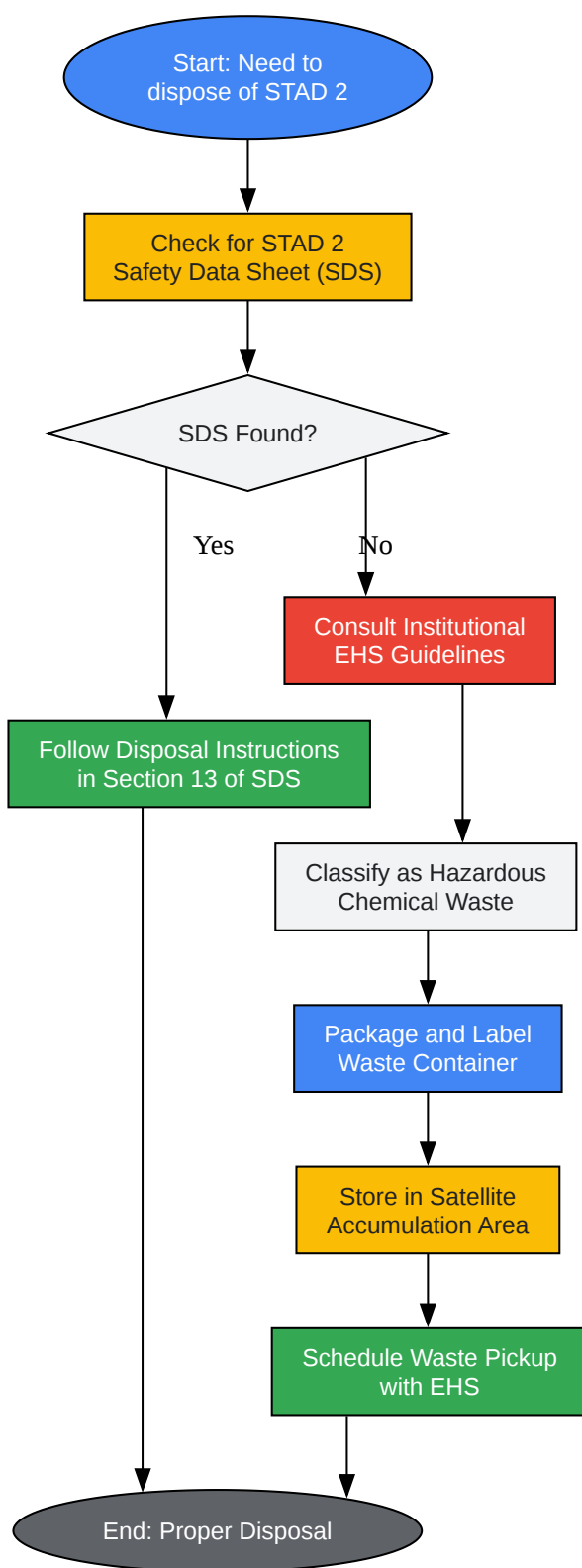
Experimental Protocols: STAD 2 as an AKAP Disruptor

STAD 2 is a stapled peptide designed to disrupt the interaction between Protein Kinase A (PKA) and AKAPs. This mechanism is central to its function in research applications.

Mechanism of Action: **STAD 2** selectively binds to the RII subunit of PKA with high affinity ($K_d = 6.2$ nM), thereby blocking its interaction with AKAPs^{[1][2]}. AKAPs are scaffolding proteins that localize PKA to specific subcellular locations, which is crucial for the spatial and temporal

regulation of PKA signaling. By disrupting this interaction, **STAD 2** can be used to study the physiological roles of PKA signaling at specific locations within the cell.





Decision workflow for the disposal of STAD 2.

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